

Handling and safety precautions for cobalt bromide hexahydrate

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Compound of Interest

Compound Name: Cobalt bromide, hexahydrate

Cat. No.: B1515819

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Technical Support Center: Cobalt Bromide Hexahydrate

This technical support guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of cobalt bromide hexahydrate. For specific safety protocols, always refer to your institution's guidelines and the most current Safety Data Sheet (SDS).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with cobalt bromide hexahydrate?

A1: Cobalt bromide hexahydrate is classified as a hazardous substance. The primary hazards include:

- Toxicity: Harmful if swallowed or inhaled.[1]
- Skin and Eye Irritation: Causes skin irritation and serious eye irritation.[1]
- Sensitization: May cause an allergic skin reaction or asthma-like symptoms if inhaled.[2]
- Carcinogenicity: Suspected of causing cancer.[1]
- Reproductive Toxicity: May damage fertility or the unborn child.

- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.[1][3]

Q2: What are the proper storage conditions for cobalt bromide hexahydrate?

A2: To ensure its stability and safety, cobalt bromide hexahydrate should be stored in a dry, cool, and well-ventilated place.[3][4] Keep the container tightly closed to prevent moisture absorption, as the compound is hygroscopic.[4][5] It should be stored at room temperature.[6]

Q3: What personal protective equipment (PPE) is required when handling cobalt bromide hexahydrate?

A3: When handling cobalt bromide hexahydrate, appropriate personal protective equipment must be worn. This includes:

- Eye Protection: Chemical safety goggles or glasses that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][4]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[3]
- Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.[4]
- Respiratory Protection: If there is a risk of inhaling dust, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[3][4]

Q4: What should I do in case of accidental exposure to cobalt bromide hexahydrate?

A4: Immediate action is crucial in case of accidental exposure:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[1][4]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation or a rash occurs, seek medical advice.[3][4]
- Inhalation: Move the victim to fresh air and keep them at rest in a comfortable breathing position. If respiratory symptoms occur, call a poison center or physician.[3]

- Ingestion: If swallowed, call a poison center or physician if you feel unwell. Rinse the mouth with water. Do NOT induce vomiting.[\[1\]](#)[\[3\]](#)

Troubleshooting Guide

Issue	Possible Cause	Solution
Material has changed color or consistency (e.g., become clumped or liquefied).	The compound is hygroscopic and has likely absorbed moisture from the air.	Ensure the container is always tightly sealed when not in use. Store in a desiccator if necessary. While the material may still be usable for some applications, its purity may be compromised.
A small spill has occurred in a well-ventilated area.	Accidental mishandling during transfer.	Wearing appropriate PPE, sweep up the spilled solid and place it into a suitable, labeled container for disposal. Avoid creating dust. [3] Clean the spill area with a damp cloth.
A large spill has occurred.	Improper handling of a large quantity or a dropped container.	Evacuate the area. If safe to do so, prevent the spill from entering drains. [1] [3] Contact your institution's environmental health and safety department for guidance on cleanup and disposal.
The material is not dissolving as expected in a solvent.	The solvent may be inappropriate, or the concentration may be too high.	Verify the solubility of cobalt bromide hexahydrate in the chosen solvent. The material is soluble in water. [5] Consider gentle heating or sonication to aid dissolution, ensuring proper ventilation.

Quantitative Data Summary

Property	Value	Reference
Molecular Weight	326.83 g/mol	[6]
Density	2.46 g/cm ³	[6]
Melting Point	47 °C	[6]
Water Solubility	113.2 g/100 g water at 20 °C	[5]

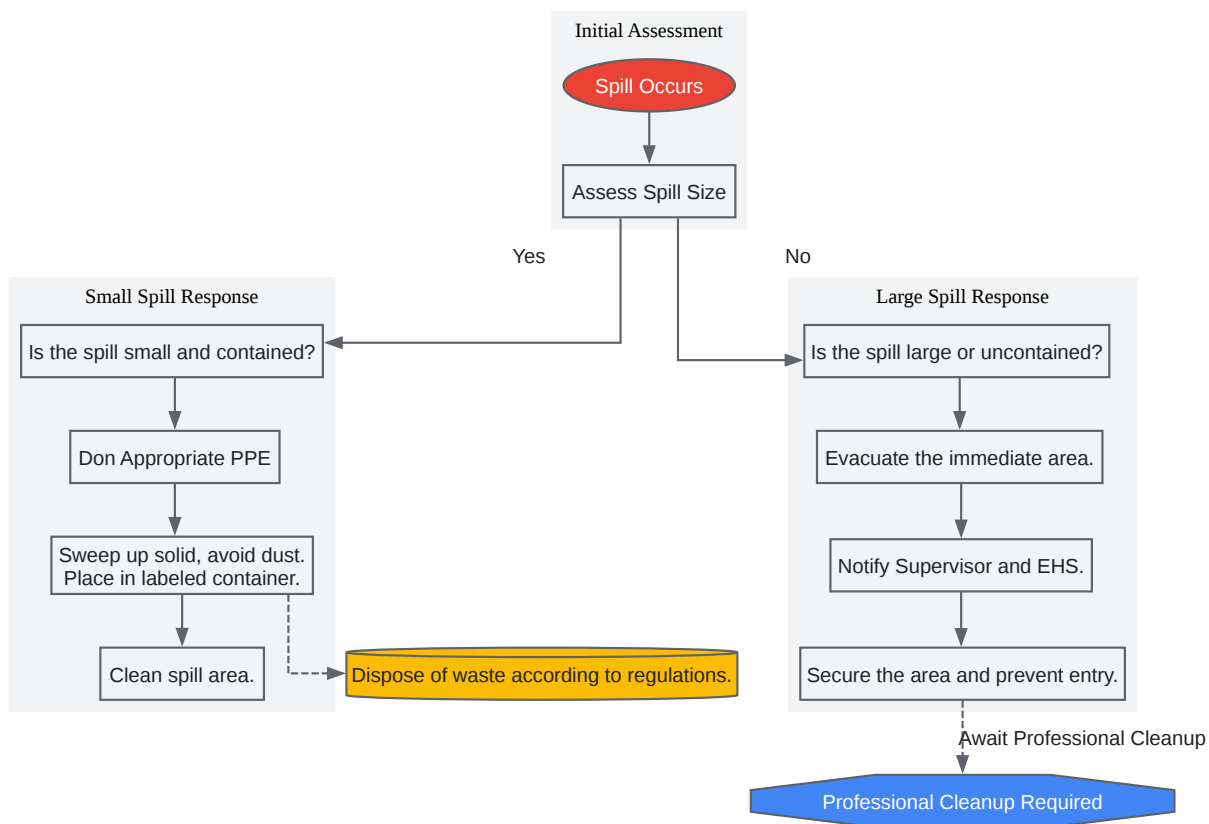
Experimental Protocols

While specific experimental protocols are highly dependent on the research application, the following general guidelines should be followed when using cobalt bromide hexahydrate in a laboratory setting:

General Handling Protocol:

- **Preparation:** Before handling, ensure you have read and understood the Safety Data Sheet (SDS). Have all necessary PPE readily available and in good condition. Ensure that an eyewash station and safety shower are accessible.[3]
- **Work Area:** Conduct all work with cobalt bromide hexahydrate in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[3]
- **Weighing and Transfer:** When weighing the solid, do so carefully to avoid creating dust. Use a spatula or other appropriate tool for transfer.
- **Dissolution:** When preparing solutions, slowly add the cobalt bromide hexahydrate to the solvent to avoid splashing.
- **Waste Disposal:** Dispose of all waste containing cobalt bromide hexahydrate in accordance with local, state, and federal regulations. Do not dispose of it down the drain.[3]
- **Decontamination:** After handling, thoroughly wash your hands and any exposed skin with soap and water.[3] Clean all contaminated surfaces.

Visualized Workflow



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Caption: Workflow for responding to a cobalt bromide hexahydrate spill.

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